

comparative biomonitoring triclocarban triclosan human populations

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Compound Focus: Triclocarban

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Human Exposure Levels in Various Populations

The following table compiles biomonitoring data for TCC and TCS from general populations in different regions.

Population / Region	Sample Type	Compound	Concentration (Detection Frequency)	Notes	Source
Australian General Population	Urine (pooled samples)	Triclosan (TCS)	Geometric Mean: 87.7 ng/mL	Total (free + conjugated) species; concentration "more than one order of magnitude higher than in many other populations".	[1]
Children & Adolescents, Kerman, Iran	Urine (individual samples)	Triclosan (TCS)	Average: 4.62 ± 2.08 µg/L (100% detection)	All 79 participants (6-18 years) had detectable levels.	[2]

Population / Region	Sample Type	Compound	Concentration (Detection Frequency)	Notes	Source
		Methyl-Triclosan	Average: 1.91 ± 0.88 µg/L (100% detection)	Primary metabolite of TCS.	[2]
U.S. Population (Representative Sample)	Urine	Triclosan (TCS)	75% of 2,517 participants tested positive (2.4–3790 µg/L).	Baseline detection level was 2.3 µg/L.	[3]
Central North Carolina, USA	Silicone Wristbands	Triclosan (TCS) & Parabens	Frequently detected.	Wristbands correlated with internal dose and showed higher detection rates for some compounds.	[4]

Experimental Protocols for Biomonitoring

Biomonitoring studies rely on sophisticated analytical techniques to detect trace levels of TCC and TCS and their metabolites in biological samples.

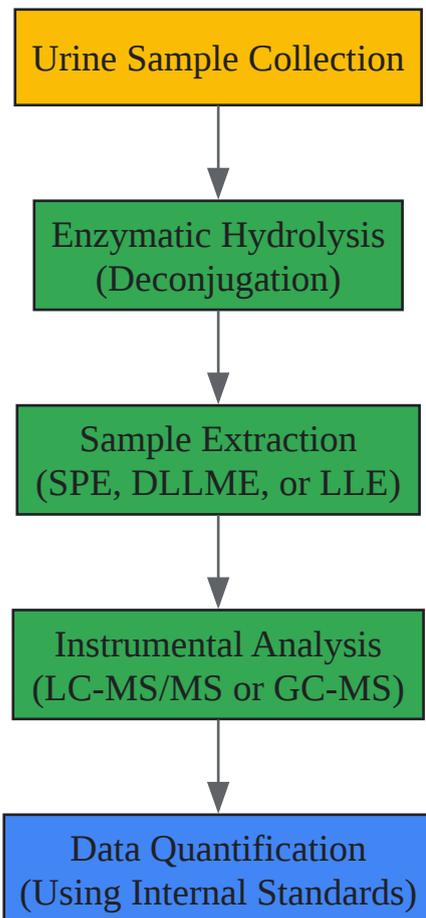
Urine Sample Analysis (Gold Standard)

This is the most established method for assessing internal dose, as the body rapidly metabolizes and excretes these compounds in urine [2].

- **Sample Preparation:** Urine samples (typically 1 mL) are incubated with a deconjugation enzyme solution (e.g., β -glucuronidase/sulfatase) at 37°C. This crucial step hydrolyzes conjugated metabolites, converting them back to the parent compound for accurate measurement of "total" concentration [4] [1].
- **Extraction & Analysis:**

- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** The most common method. Extracts are analyzed using isotope-labeled internal standards for high precision. This method is detailed in studies from the CDC and other major labs [4] [1].
- **Dispersive Liquid-Liquid Microextraction with GC-MS (DLLME-GC-MS):** A sensitive alternative. It uses minimal solvent volume to concentrate analytes from urine before analysis by Gas Chromatography-MS, achieving low detection limits (e.g., 1.9 µg/L for TCS) [2].

The following diagram illustrates the typical workflow for urine biomonitoring:



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Silicone Wristbands as a Novel Tool

Silicone wristbands serve as passive samplers that absorb chemicals from the environment, integrating dermal and inhalation exposure routes [4].

- **Protocol:**

- **Preparation:** Wristbands are pre-cleaned using Soxhlet extraction with solvents like ethyl acetate/hexane to remove contaminants [4].
- **Deployment:** Participants wear multiple wristbands for a set period (e.g., one wristband removed each day over 5 days) [4].
- **Extraction and Analysis:** After deployment, a section of the wristband is cut, spiked with internal standards, and extracted via sonication or similar techniques. The extract is then purified and analyzed by LC-MS/MS [4].
- **Advantages:** Wristbands are non-invasive, have low participant burden, and can detect compounds with higher frequency than single spot urine samples. They have been validated to provide a quantitative estimate of internal dose for TCS [4].

Research Trends and Key Considerations

- **Global Research Leadership:** A bibliometric analysis shows that **China is the dominant contributor** to global research on TCS and TCC in the environmental field, followed by other developing nations like Brazil and India [5].
- **Key Journals:** High-impact publications are frequently found in journals such as *Science of the Total Environment*, *Chemosphere*, and *Environmental Science and Technology* [5].
- **Health Concerns Driving Research:** Current research focuses heavily on the **environmental behavior, ecotoxicological effects, and human exposure risks** of these compounds. Specific health concerns include endocrine disruption and their role in promoting **antibiotic resistance genes (ARGs)** [5] [6] [3].

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References

1. Use of pooled samples to assess human exposure ... [pmc.ncbi.nlm.nih.gov]
2. Enhanced Sensitive Determination of Triclosan and Methyl ... [jehsd.ssu.ac.ir]
3. Bibliometric Analysis: The Effects of Triclosan on Human ... [mdpi.com]
4. Monitoring human exposure to four parabens and triclosan [nature.com]

5. Global progress and prospects of triclosan and triclocarban ... [frontiersin.org]

6. Resistance and Biodegradation of Triclosan ... [pmc.ncbi.nlm.nih.gov]

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